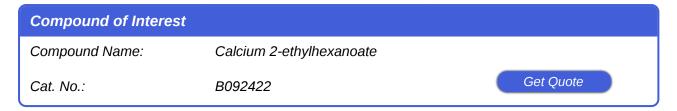


An In-depth Technical Guide to Calcium 2-Ethylhexanoate: Molecular Structure and Analysis

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Calcium 2-ethylhexanoate, a calcium salt of 2-ethylhexanoic acid, is a compound with diverse industrial applications, including its use as a drier in paints and coatings, a heat stabilizer in plastics, and a catalyst in various chemical reactions.[1] Its solubility in organic solvents makes it a versatile ingredient in non-aqueous formulations. While not typically an active pharmaceutical ingredient, its properties may be of interest to drug development professionals for formulation purposes, such as in topical preparations or as a component in drug delivery systems. This guide provides a comprehensive overview of its molecular structure, physicochemical properties, synthesis, and analytical characterization.

Molecular Structure and Identification

Calcium 2-ethylhexanoate is a metal carboxylate. The structure consists of a central calcium ion (Ca²⁺) coordinated to two 2-ethylhexanoate anions. The 2-ethylhexanoate ligand is a branched-chain carboxylate, which imparts lipophilic characteristics to the molecule.

Table 1: Molecular Identifiers



Identifier	Value	
Chemical Formula	C16H30CaO4	
Molecular Weight	326.48 g/mol [2]	
CAS Number	136-51-6	
InChI	InChl=1S/2C8H16O2.Ca/c21-3-5-6-7(4- 2)8(9)10;/h27H,3-6H2,1-2H3,(H,9,10);/q;;+2/p- 2[3]	
SMILES	CCCC(CC)C(=O)O[Ca]OC(=O)C(CC)CCCC[3]	
Synonyms	Calcium bis(2-ethylhexanoate), 2-Ethylhexanoic acid calcium salt, Calcium octoate[4]	

Physicochemical Properties

The physical and chemical properties of **calcium 2-ethylhexanoate** are crucial for its application and handling.

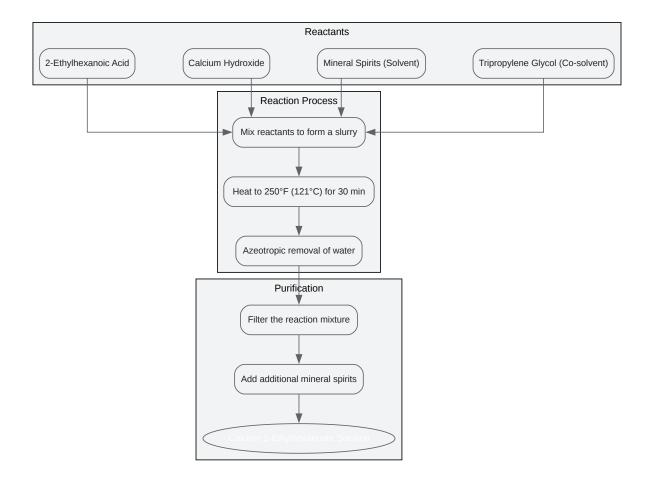
Table 2: Physicochemical Data

Property	Value	
Appearance	White to off-white powder or viscous liquid[1][2]	
Melting Point	Not available (may decompose)	
Boiling Point	228 °C at 760 mmHg[2]	
Density	~1.07 g/cm³ at 20 °C[5]	
Vapor Pressure	0-4 Pa at 20 °C[5]	
Solubility	Insoluble in water.[2] Soluble in organic solvents such as mineral spirits, xylene, N,N-dimethylformamide, and methanol. Sparingly soluble in glacial acetic acid and very slightly soluble in chloroform.[6]	



Synthesis of Calcium 2-Ethylhexanoate

Calcium 2-ethylhexanoate is typically synthesized through a neutralization reaction between 2-ethylhexanoic acid and a calcium source, such as calcium hydroxide or calcium oxide, or via a double decomposition reaction.[6][7]





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Synthesis of Calcium 2-Ethylhexanoate

Experimental Protocol: Synthesis from Calcium Hydroxide

This protocol is adapted from the procedure described in US Patent 3,705,852.[6]

Materials:

- 2-Ethylhexanoic acid (2.5 mols, 362 g)
- Calcium hydroxide (1.25 mols, 92.5 g)
- Mineral spirits (450 g)
- Tripropylene glycol (grams as needed)
- Reaction vessel with agitation and a Dean-Stark apparatus for water removal

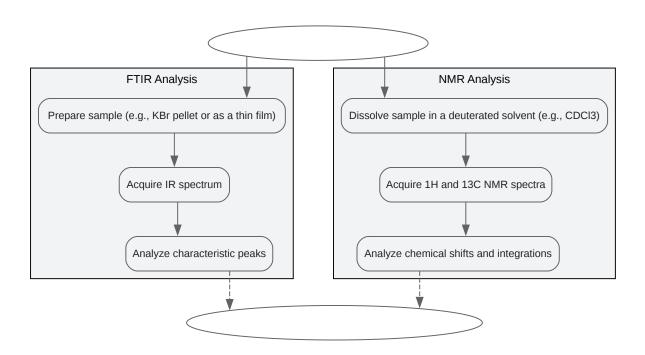
Procedure:

- To an agitated slurry of calcium hydroxide in mineral spirits and tripropylene glycol in the reaction vessel, slowly add the 2-ethylhexanoic acid.
- After the complete addition of the acid, heat the mixture to 250°F (121°C).
- Maintain this temperature for 30 minutes to facilitate the reaction and remove the water formed during the neutralization via azeotropic distillation.
- After cooling, filter the reaction mixture to remove any unreacted solids.
- Add additional mineral spirits to the filtrate to achieve the desired concentration of the final product.

Analytical Characterization



The identity and purity of **calcium 2-ethylhexanoate** can be determined using various analytical techniques, primarily Fourier-Transform Infrared (FTIR) Spectroscopy and Nuclear Magnetic Resonance (NMR) Spectroscopy.



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General Analytical Workflow

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a powerful tool for identifying the functional groups present in a molecule. The IR spectrum of **calcium 2-ethylhexanoate** is characterized by the absence of the broad O-H stretch of the carboxylic acid and the presence of strong carboxylate anion stretches.

Table 3: Characteristic FTIR Absorption Peaks



Wavenumber (cm ⁻¹)	Functional Group	Description
2960-2850	С-Н	Alkyl stretching vibrations
1580-1540	C=O	Asymmetric stretching of the carboxylate anion
1460-1410	C=O	Symmetric stretching of the carboxylate anion

5.1.1. Experimental Protocol: FTIR Analysis (KBr Pellet Method)

Materials:

- Calcium 2-ethylhexanoate
- · Potassium bromide (KBr), spectroscopy grade
- Mortar and pestle
- · Pellet press

Procedure:

- Thoroughly grind 1-2 mg of calcium 2-ethylhexanoate with approximately 100-200 mg of dry KBr in a mortar.
- Transfer the finely ground powder to a pellet press die.
- Apply pressure (typically 8-10 tons) for several minutes to form a transparent or translucent pellet.
- Place the KBr pellet in the sample holder of the FTIR spectrometer.
- Acquire the background spectrum of the empty sample compartment.
- Acquire the spectrum of the sample from approximately 4000 to 400 cm⁻¹.
- Process the spectrum to identify the characteristic absorption peaks.



Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule.

Table 4: Predicted ¹H and ¹³C NMR Chemical Shifts (in CDCl₃)

¹ H NMR	Assignment	¹³ C NMR	Assignment
~2.2 ppm (m, 1H)	-CH(CH₂CH₃)COO ⁻	~180 ppm	-COO-
~1.6-1.2 ppm (m, 8H)	-CH ₂ - groups	~45 ppm	-CH(CH ₂ CH ₃)COO ⁻
~0.9 ppm (t, 6H)	-CH₃ groups	~30, 28, 25, 22 ppm	-CH ₂ - groups
~14, 11 ppm	-CH₃ groups		

Note: Actual chemical shifts may vary depending on the solvent and concentration.

5.2.1. Experimental Protocol: NMR Analysis

Materials:

Calcium 2-ethylhexanoate

- Deuterated solvent (e.g., chloroform-d, CDCl₃)
- NMR tube

Procedure:

- Dissolve approximately 10-20 mg of calcium 2-ethylhexanoate in about 0.6-0.7 mL of the deuterated solvent in a clean, dry NMR tube.
- Cap the NMR tube and gently agitate to ensure complete dissolution.
- Place the NMR tube in the spectrometer's spinner turbine and insert it into the magnet.
- Lock and shim the spectrometer to optimize the magnetic field homogeneity.



- Acquire the ¹H NMR spectrum, followed by the ¹³C NMR spectrum.
- Process the spectra, including Fourier transformation, phase correction, and baseline correction.
- Reference the chemical shifts to the residual solvent peak or an internal standard (e.g., TMS).
- Integrate the peaks in the ¹H NMR spectrum to determine the relative number of protons.

Applications in Research and Development

While primarily an industrial chemical, the properties of **calcium 2-ethylhexanoate** may be leveraged in pharmaceutical and drug development contexts. Its lipophilic nature and ability to form complexes could be explored for:

- Topical Formulations: As a thickening or stabilizing agent in creams and ointments.
- Drug Solubilization: Aiding the dissolution of poorly water-soluble drugs in lipid-based formulations.
- Precursor for Calcium-Containing Materials: Use in the synthesis of calcium-based nanoparticles or other drug delivery systems.

It is important to note that **calcium 2-ethylhexanoate** has been flagged for potential developmental toxicity, and therefore, its use in pharmaceutical applications would require thorough toxicological evaluation.[8]

Conclusion

Calcium 2-ethylhexanoate is a well-defined organometallic compound with established industrial uses. This guide has provided a detailed overview of its molecular structure, physicochemical properties, synthesis, and analytical characterization methods. The provided experimental protocols offer a practical starting point for researchers and scientists working with this compound. While its direct application in drug formulations is not widespread, its unique properties may offer opportunities for innovative formulation strategies, contingent upon rigorous safety assessments.



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